

Technical Guide: 7-Bromo-1-methyl-1H-indole (CAS 280752-68-3)

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Compound of Interest

Compound Name: 7-(Bromomethyl)-1-methyl-1H-indole

Cat. No.: B11885800

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Properties, Synthesis, and Applications in Drug Discovery[1]

Executive Summary & Nomenclature Alert

7-Bromo-1-methyl-1H-indole is a critical heterocyclic building block used extensively in the synthesis of pharmaceuticals, particularly kinase inhibitors and GPCR ligands.[1] Its structural uniqueness lies in the bromine atom at the C7 position, a site that is sterically congested but electronically vital for designing selective drugs that mimic the adenine pocket of ATP.

Critical Nomenclature Note

- CAS 280752-68-3 corresponds to 7-Bromo-1-methyl-1H-indole (aryl bromide).[1][2][3]
- Distinction: Users often confuse this with **7-(Bromomethyl)-1-methyl-1H-indole** (benzylic bromide).[1] These are distinct chemical entities with vastly different reactivity profiles (aryl coupling vs. nucleophilic substitution).

- Scope: This guide focuses strictly on the CAS-verified compound 7-Bromo-1-methyl-1H-indole.

Physicochemical Profile

The following data characterizes the core properties of CAS 280752-68-3.

Property	Value	Note
Chemical Name	7-Bromo-1-methyl-1H-indole	IUPAC
CAS Number	280752-68-3	Unique Identifier
Molecular Formula	C ₉ H ₈ BrN	
Molecular Weight	210.07 g/mol	
Appearance	Off-white to beige solid	Crystalline
Melting Point	38–42 °C	Low-melting solid
Boiling Point	~298 °C (Predicted)	at 760 mmHg
Solubility	DMSO, DCM, Ethyl Acetate	Lipophilic
LogP	3.1 (Experimental approx.) [1] [2] [4] [5] [6]	High membrane permeability
pKa	-0.2 (Conjugate acid)	Very weak base (indole nitrogen)

Synthetic Methodologies

The synthesis of 7-bromo-1-methyl-1H-indole is typically achieved through two primary pathways: direct methylation of 7-bromoindole or de novo ring construction.[\[1\]](#)

Protocol A: N-Methylation of 7-Bromoindole (Standard Route)

This is the most scalable industrial route.[\[1\]](#) The steric hindrance at C7 requires specific base/solvent combinations to prevent side reactions.

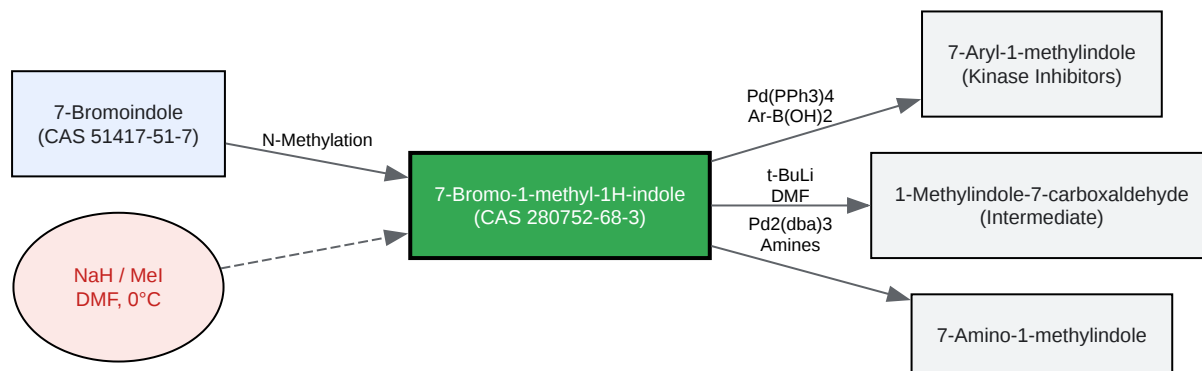
- Reagents: 7-Bromoindole (1.0 eq), Sodium Hydride (NaH, 1.2 eq), Iodomethane (MeI, 1.1 eq).
- Solvent: Anhydrous DMF or THF.
- Procedure:
 - Dissolve 7-bromoindole in anhydrous DMF at 0°C under Argon.
 - Add NaH portion-wise. Evolution of H₂ gas confirms deprotonation.
 - Stir for 30 mins to ensure formation of the indolyl anion.
 - Add MeI dropwise. The solution typically turns from pale yellow to clear/amber.
 - Warm to room temperature and stir for 2–4 hours.
 - Quench: Pour into ice-water. Extract with EtOAc.
 - Purification: Silica gel chromatography (Hexanes/EtOAc 9:1).

Protocol B: Bartoli Indole Synthesis (De Novo)

Used when 7-bromoindole is unavailable, starting from nitroarenes.

- Precursor: 2-Bromo-6-nitrotoluene.^[1]
- Reagent: Vinylmagnesium bromide (3.0 eq).
- Mechanism: Grignard attack on the nitro group followed by [3,3]-sigmatropic rearrangement.^[1]

Synthesis & Reactivity Flowchart



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Figure 1: Synthetic pathways to CAS 280752-68-3 and its divergent downstream transformations.[1]

Reactivity & Medicinal Chemistry Applications

The 7-position of the indole ring is chemically distinct.[1] Unlike the nucleophilic C3 position, C7 is relatively inert to electrophilic substitution but highly reactive in metal-mediated cross-coupling.[1]

Palladium-Catalyzed Cross-Coupling

The bromine atom serves as an excellent handle for Suzuki-Miyaura, Stille, and Buchwald-Hartwig couplings.[1]

- Strategic Value: In kinase inhibitor design, substituents at C7 can project into the solvent-exposed region or the "hinge binder" region of the ATP pocket, improving selectivity profiles.
- Example: Synthesis of 7-heteroarylindoles as selective inhibitors of JAK or Syk kinases.

Lithium-Halogen Exchange

Treatment with t-Butyllithium at -78°C generates the 7-lithio species.[1]

- Trapping with DMF: Yields 1-methylindole-7-carboxaldehyde, a precursor for reductive aminations.[1]

- Trapping with CO₂: Yields 1-methylindole-7-carboxylic acid.[\[1\]](#)

C3-Functionalization (Orthogonal Reactivity)

The C3 position remains nucleophilic.[\[1\]](#) Researchers can functionalize C7 (via Br) and C3 (via electrophilic substitution) independently.

- Sequence: Vilsmeier-Haack formylation at C3 followed by Suzuki coupling at C7 allows for the rapid generation of 3,7-disubstituted libraries.[\[1\]](#)

Safety & Handling (SDS Summary)

While not highly volatile, CAS 280752-68-3 is an organic halide and should be treated as a potential irritant and sensitizer.[\[1\]](#)

Hazard Class	Statement	Precaution
Acute Toxicity	H302: Harmful if swallowed. [1] [2]	Do not eat/drink in lab.
Skin Irritation	H315: Causes skin irritation. [2]	Wear nitrile gloves.
Eye Irritation	H319: Causes serious eye irritation. [2]	Use safety goggles/face shield.
Storage	Store at 2–8°C (Refrigerate).	Protect from light to prevent debromination.

Self-Validating Safety Protocol: Before scaling up, perform a DSC (Differential Scanning Calorimetry) analysis to ensure thermal stability of the reaction mixture, especially if using strong bases (NaH) or organolithiums.

References

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